

Essential Safety and Operational Guide for 3-(2-Pyridyl)-L-alanine

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Compound of Interest

Compound Name: 3-(2-Pyridyl)-L-alanine

Cat. No.: B556732

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This guide provides crucial safety and logistical information for the handling and disposal of **3-(2-Pyridyl)-L-alanine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may classify **3-(2-Pyridyl)-L-alanine** as non-hazardous, others indicate potential for skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#) A cautious approach is therefore essential. The powdered form of the compound presents a potential inhalation hazard.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Tightly fitting chemical splash goggles compliant with EN 166 (EU) or NIOSH (US) standards. [3]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Consult the manufacturer's compatibility chart for specific breakthrough times. [4]
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised. [4]
Respiratory Protection	Fume Hood or Respirator	All handling of the powdered compound should occur within a certified chemical fume hood to prevent dust inhalation. [3] [5] If a fume hood is unavailable, a NIOSH-approved N95 respirator or higher should be used. [6]

Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for safety and maintaining the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[7\]](#)
Recommended storage is often at 2-8°C for short-term and desiccated at 4°C for longer

periods.[7][8]

2. Preparation and Handling:

- All manipulations of the solid material, such as weighing and preparing solutions, must be conducted in a certified chemical fume hood to avoid inhalation of the powder.[3]
- Use appropriate tools (e.g., spatulas, weigh boats) and ensure they are clean and dry.
- Avoid creating dust.

3. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to prevent splashing.
- Common solvents may include water, DMSO, or DMF, depending on the experimental requirements.

Spill and Exposure Procedures

Minor Spill:

- In case of a small spill, avoid generating dust.[3]
- Gently cover the spill with an inert absorbent material.
- Collect the contaminated material into a sealed, labeled container for hazardous waste disposal.[3]

Skin Contact:

- Immediately wash the affected area with soap and plenty of water.[9]
- Remove any contaminated clothing.[3]
- Seek medical attention if irritation persists.[8][9]

Eye Contact:

- Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3][9]
- Remove contact lenses if present and easy to do so.[9]
- Seek immediate medical attention.[9]

Inhalation:

- Move the individual to fresh air.[3][9]
- If breathing is difficult, provide artificial respiration.
- Seek medical attention.[9]

Ingestion:

- Rinse the mouth with water.[3]
- Do NOT induce vomiting.
- Seek medical attention.[10]

Disposal Plan

Proper disposal of **3-(2-Pyridyl)-L-alanine** and associated waste is critical to prevent environmental contamination and comply with regulations.

- Unused Compound: Dispose of as hazardous chemical waste in a properly labeled and sealed container.[9]
- Contaminated Materials: Any items that have come into contact with the compound (e.g., gloves, weigh boats, pipette tips) should be disposed of in a designated hazardous waste container.[5]
- Solutions: Aqueous and organic solutions containing **3-(2-Pyridyl)-L-alanine** should be collected in separate, appropriately labeled hazardous waste containers. Do not pour down the drain.

Experimental Workflow: Weighing and Dissolving the Compound



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Caption: Workflow for safely weighing and dissolving **3-(2-Pyridyl)-L-alanine**.

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References

- 1. 3-(3-Pyridyl)-D-alanine | C8H10N2O2 | CID 1268144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(3-Pyridyl)alanine | C8H10N2O2 | CID 152953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. 3-(2-Pyridyl)- L -alanine = 98.0 TLC 37535-51-6 [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. anaspec.com [anaspec.com]
- 9. fishersci.com [fishersci.com]
- 10. abmole.com [abmole.com]

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